

Application of DMN-NCS in Fluorescence Microscopy: Application Notes and Protocols

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Compound of Interest

Compound Name: *4-Dimethylamino-1-naphthyl Isothiocyanate*
Cat. No.: *B1213697*

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Introduction

4-Dimethylamino-1-naphthyl isothiocyanate (DMN-NCS) is a fluorescent probe used for the covalent labeling of proteins and other biomolecules. As a derivative of the well-known dansyl fluorophore, DMN-NCS possesses environmentally sensitive fluorescence, making it a valuable tool for investigating protein structure, interactions, and localization. The isothiocyanate ($-N=C=S$) group reacts specifically and efficiently with primary amines, such as the N-terminus of a polypeptide chain and the ϵ -amino group of lysine residues, to form a stable thiourea bond. This covalent linkage allows for the robust tracking and visualization of target molecules in a variety of applications, including fluorescence microscopy, histochemistry, and flow cytometry.

[1]

The fluorescence of the DMN group is highly dependent on the polarity of its local environment. [2] Its emission intensity and wavelength can shift in response to changes in the hydrophobicity of a protein's binding site or upon conformational changes, providing insights into molecular dynamics. This document provides detailed application notes on its use in fluorescence microscopy, protocols for protein labeling, and an example of its application in studying cellular signaling pathways.

Photophysical and Chemical Properties

The utility of DMN-NCS as a fluorescent label is defined by its photophysical properties. These properties are heavily influenced by the local environment, a characteristic that can be exploited in experimental design. The core fluorophore is closely related to dansyl chloride, and their spectral properties are comparable.

Table 1: Photophysical and Chemical Properties of DMN (Dansyl) Fluorophore.

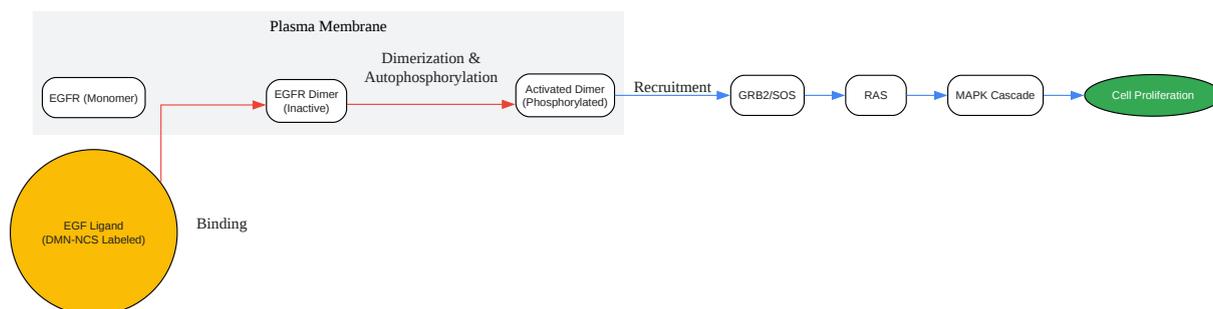
Property	Value	Notes
Chemical Name	4-Dimethylamino-1-naphthyl isothiocyanate	Also known as DANITO.[1]
Molecular Formula	C ₁₃ H ₁₂ N ₂ S	[1]
Molecular Weight	228.31 g/mol	[1]
Excitation Max (λ _{ex})	~335 - 350 nm	Generally independent of the solvent.[3][4]
Emission Max (λ _{em})	~515 - 550 nm	Highly sensitive to solvent polarity; shifts to shorter wavelengths (blue-shift) in more hydrophobic environments.[3][5]
Stokes Shift	Very large (~180 - 215 nm)	The large separation between excitation and emission maxima is advantageous for minimizing background signal. [3]
Molar Extinction Coefficient (ε)	~4,300 M ⁻¹ cm ⁻¹ (at 338.5 nm)	Value for the related compound Dansyl glycine.[6] Varies based on conjugation and environment.
Fluorescence Quantum Yield (Φ)	0.07 (in Water) to 0.66 (in Dioxane)	Highly dependent on the polarity of the solvent.[6] Low in aqueous solutions, significantly higher in non-polar environments.
Fluorescence Lifetime (τ)	10 - 20 ns	For dansyl-protein conjugates. [2][7]
Reactive Group	Isothiocyanate (-N=C=S)	Reacts with primary amines (-NH ₂).

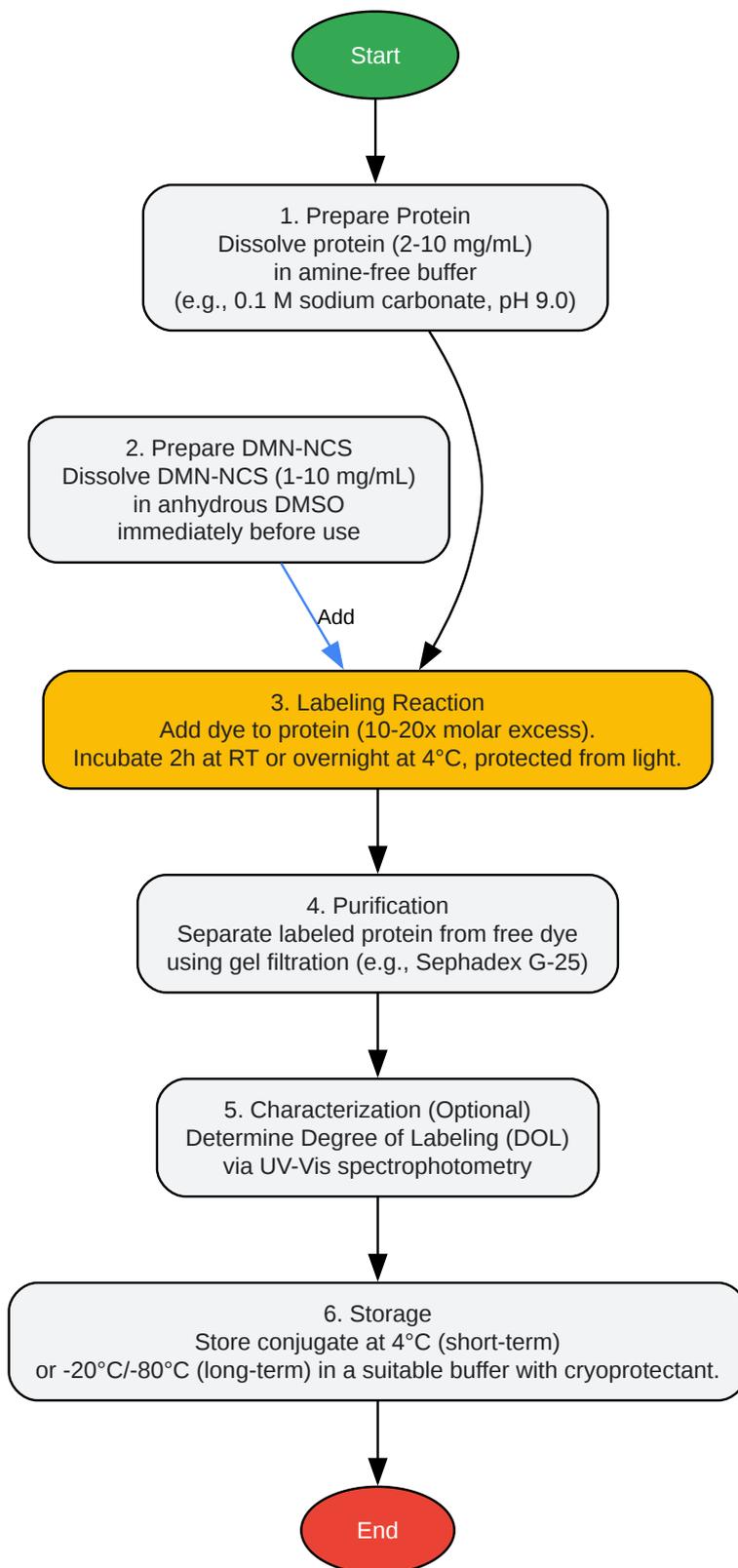
| Resulting Bond | Thiourea | A stable, covalent bond. |

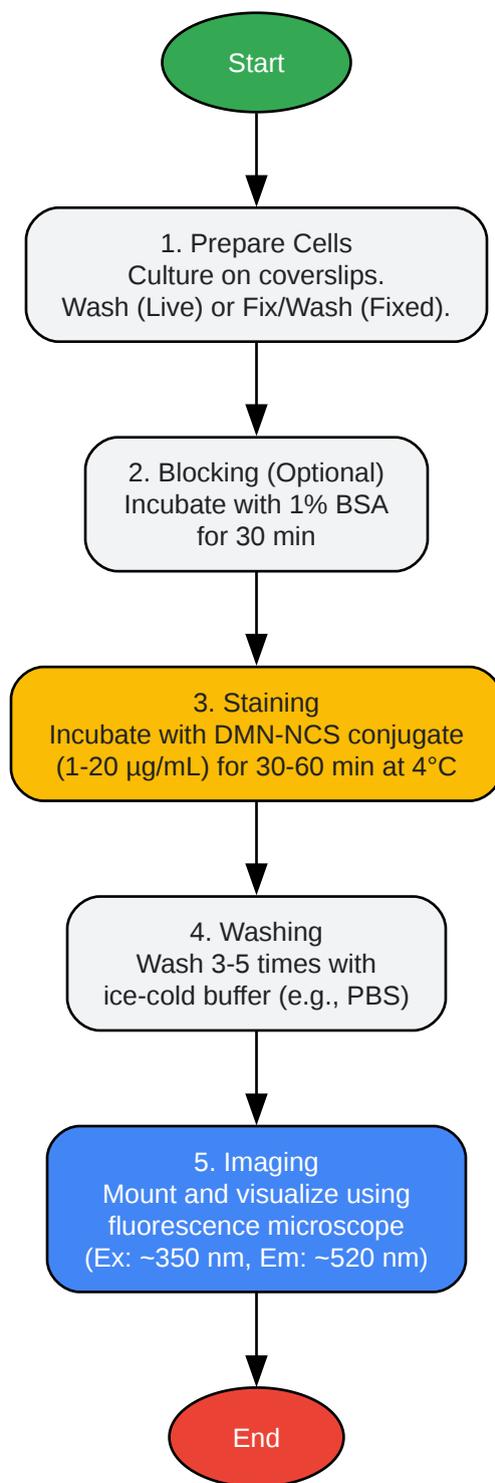
Application in Visualizing Cellular Signaling: The EGFR Pathway

Fluorescently labeled proteins are instrumental in dissecting complex signaling pathways. A prime example is the Epidermal Growth Factor Receptor (EGFR) signaling cascade, which is crucial for cell proliferation and differentiation. The binding of EGF to its receptor induces a conformational change, leading to receptor dimerization, autophosphorylation, and the initiation of downstream signaling.^{[8][9]}

By labeling EGF or an anti-EGFR antibody with DMN-NCS, researchers can visualize these initial steps in living or fixed cells using fluorescence microscopy. The change in the DMN fluorophore's environment upon ligand binding or receptor clustering could potentially be monitored through changes in fluorescence intensity or emission wavelength, providing further insight into the activation mechanism.







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